

Overcoming solubility issues with 5-(2-Bromoethyl)-2,3-dihydrobenzofuran

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Compound of Interest

Compound Name: 5-(2-Bromoethyl)-2,3-dihydrobenzofuran

Cat. No.: B022562

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Technical Support Center: 5-(2-Bromoethyl)-2,3-dihydrobenzofuran

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in overcoming challenges related to the solubility of **5-(2-Bromoethyl)-2,3-dihydrobenzofuran** during their experiments.

Frequently Asked Questions (FAQs)

Q1: What are the known physical and chemical properties of **5-(2-Bromoethyl)-2,3-dihydrobenzofuran**?

A1: **5-(2-Bromoethyl)-2,3-dihydrobenzofuran** is typically an off-white to light yellow or orange crystalline powder.^{[1][2]} Key properties are summarized in the table below.

Property	Value	Source(s)
Appearance	Off-white to light yellow/orange powder/crystal	[1][2]
Molecular Formula	C ₁₀ H ₁₁ BrO	[2][3]
Molecular Weight	227.10 g/mol	[2][3]
Melting Point	65-69 °C	[1][3]
Boiling Point	287.7 °C at 760 mmHg	[3]
Known Solvents	Chloroform, Methanol	[3]

Q2: In which common laboratory solvents is **5-(2-Bromoethyl)-2,3-dihydrobenzofuran** known to be soluble?

A2: Published data indicates that **5-(2-Bromoethyl)-2,3-dihydrobenzofuran** is soluble in chloroform and methanol.[3] While quantitative solubility data in other common solvents such as DMSO, ethanol, DMF, and acetonitrile is not readily available, its chemical structure suggests it is likely to have good solubility in many polar organic solvents.

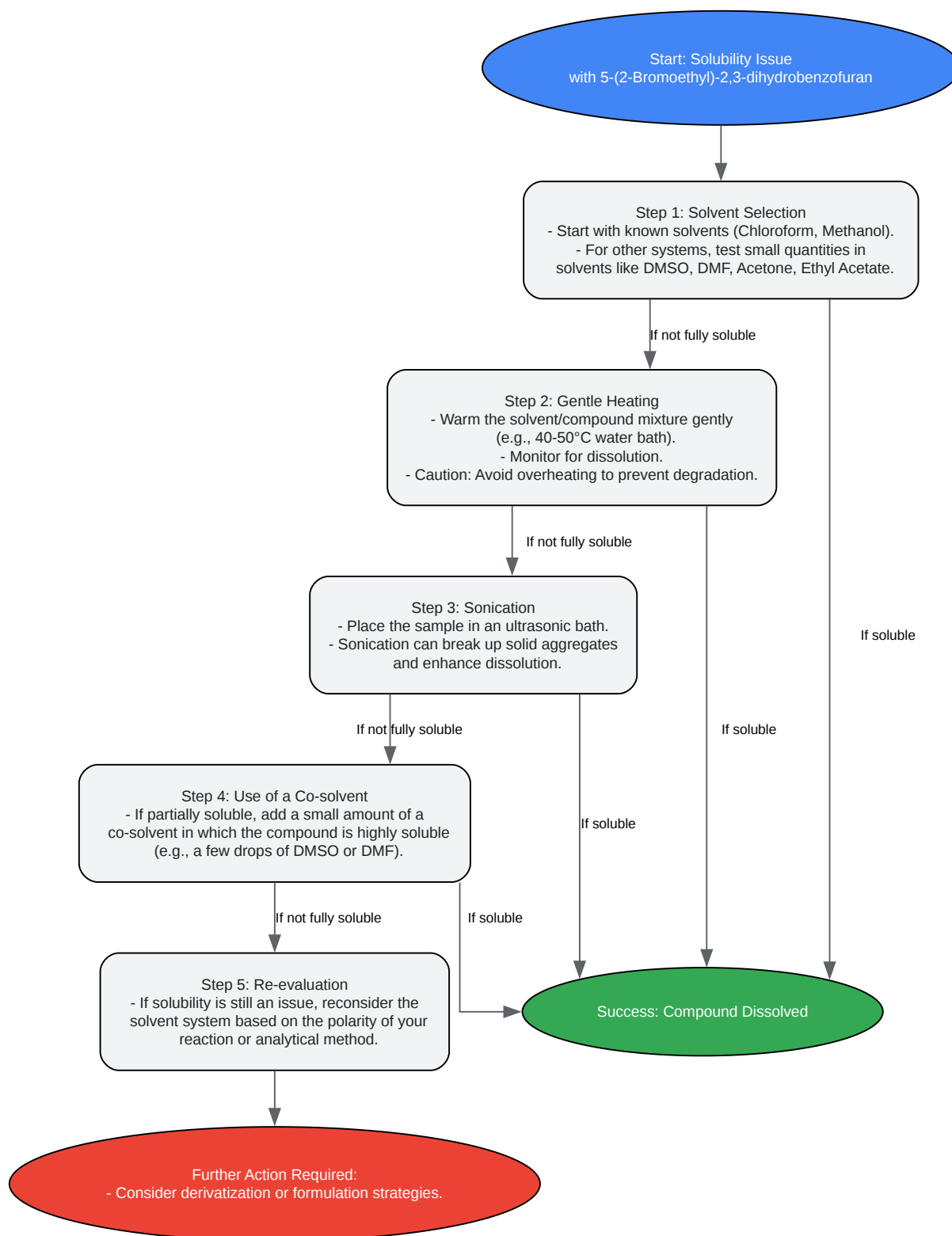
Q3: What are the primary applications of **5-(2-Bromoethyl)-2,3-dihydrobenzofuran** in research and development?

A3: This compound is a versatile intermediate in organic synthesis, particularly in medicinal chemistry.[1] It is a key building block for the synthesis of various pharmaceutical agents, including the drug darifenacin, which is used to treat overactive bladder.[4][5] Its structural features also make it valuable in the development of other bioactive molecules and advanced materials.[1]

Troubleshooting Guides

Issue 1: Difficulty in Dissolving 5-(2-Bromoethyl)-2,3-dihydrobenzofuran

If you are encountering issues with dissolving **5-(2-Bromoethyl)-2,3-dihydrobenzofuran**, follow the systematic approach outlined below.



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Troubleshooting workflow for solubility issues.

Issue 2: Precipitation of the Compound During an Experiment

Precipitation of **5-(2-Bromoethyl)-2,3-dihydrobenzofuran** during a reaction or upon mixing with an aqueous solution can be problematic.

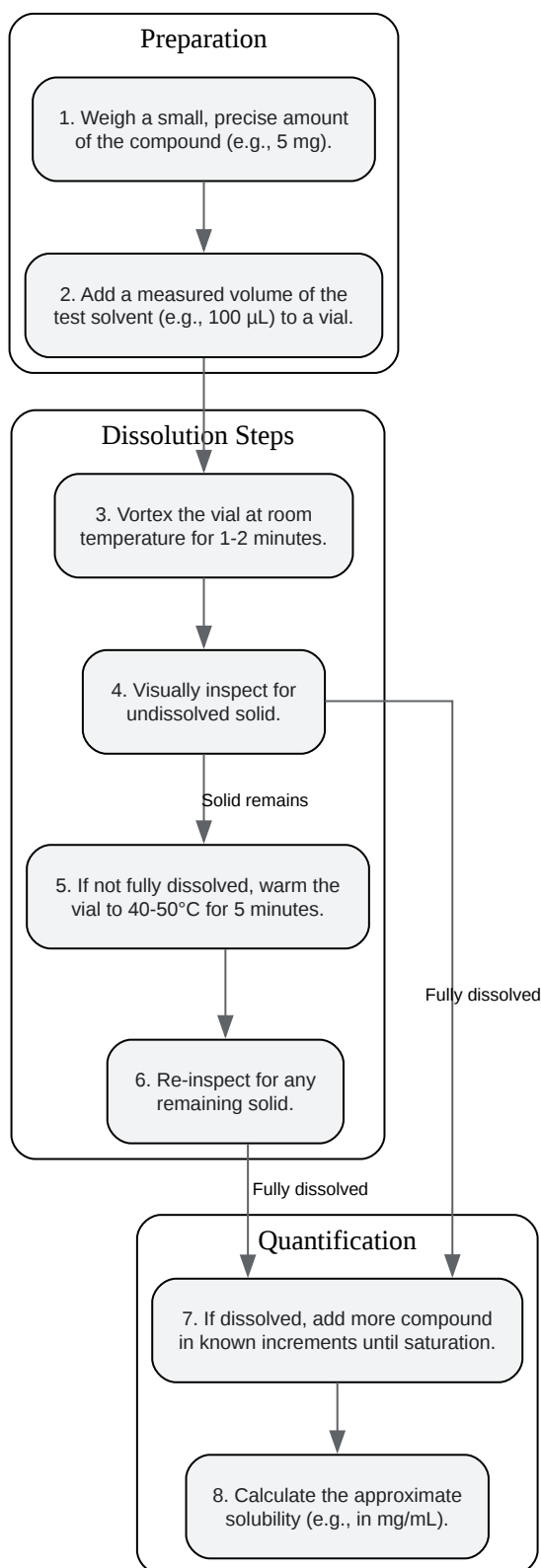
Possible Causes and Solutions:

- **Change in Solvent Composition:** The addition of a less effective solvent (an anti-solvent) to your solution can cause the compound to precipitate.
 - **Solution:** If possible, modify the experimental procedure to minimize changes in the solvent environment. If an anti-solvent must be added, do so slowly and with vigorous stirring to manage the precipitation.
- **Temperature Changes:** A decrease in temperature can lower the solubility of the compound.
 - **Solution:** Maintain a constant temperature throughout your experiment. If cooling is necessary, do so gradually to allow for controlled crystallization rather than rapid precipitation.
- **Reaction Consumption:** As the starting material is consumed in a reaction, its concentration may drop below its solubility limit in the reaction mixture.
 - **Solution:** This is a normal part of the reaction progress. If the precipitate interferes with the reaction, consider using a solvent system with higher solubilizing power from the outset.

Experimental Protocols

Protocol 1: General Procedure for Solubility Testing

This protocol provides a systematic way to test the solubility of **5-(2-Bromoethyl)-2,3-dihydrobenzofuran** in various solvents.



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